

Samarium(III) Iodide (CAS: 13813-25-7): A Technical Guide

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Compound of Interest

Compound Name: *Samarium(3+);triiodide*

Cat. No.: *B089372*

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For Researchers, Scientists, and Drug Development Professionals

Samarium(III) iodide, with the chemical formula SmI_3 , is an inorganic compound that serves as a significant reagent and catalyst in various chemical transformations. This technical guide provides a comprehensive overview of its core properties, synthesis, and handling protocols, tailored for professionals in research and development.

Core Physicochemical Properties

Samarium(III) iodide is a yellow to orange crystalline powder.^{[1][2][3]} It is unstable in air and decomposes in water.^[1] A summary of its key quantitative properties is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	13813-25-7	[1]
Molecular Formula	SmI_3	[1][4]
Molecular Weight	531.07 g/mol	[4][5]
Appearance	Dark yellow powder, orange-yellow crystals	[1][2][3][5]
Melting Point	850 °C (1562 °F)	[1][2][5]
Boiling Point	Not applicable	[5]
Solubility in Water	Decomposes	[1]
EC Number	237-468-2	[5]
PubChem CID	83746	[1][5]

Synthesis of Samarium(III) Iodide

The primary method for the synthesis of Samarium(III) iodide involves the direct reaction of metallic samarium with iodine.[1][6] This reaction is typically carried out under an inert atmosphere to prevent the oxidation of samarium.

Experimental Protocol: Synthesis of Samarium(III) Iodide

Materials:

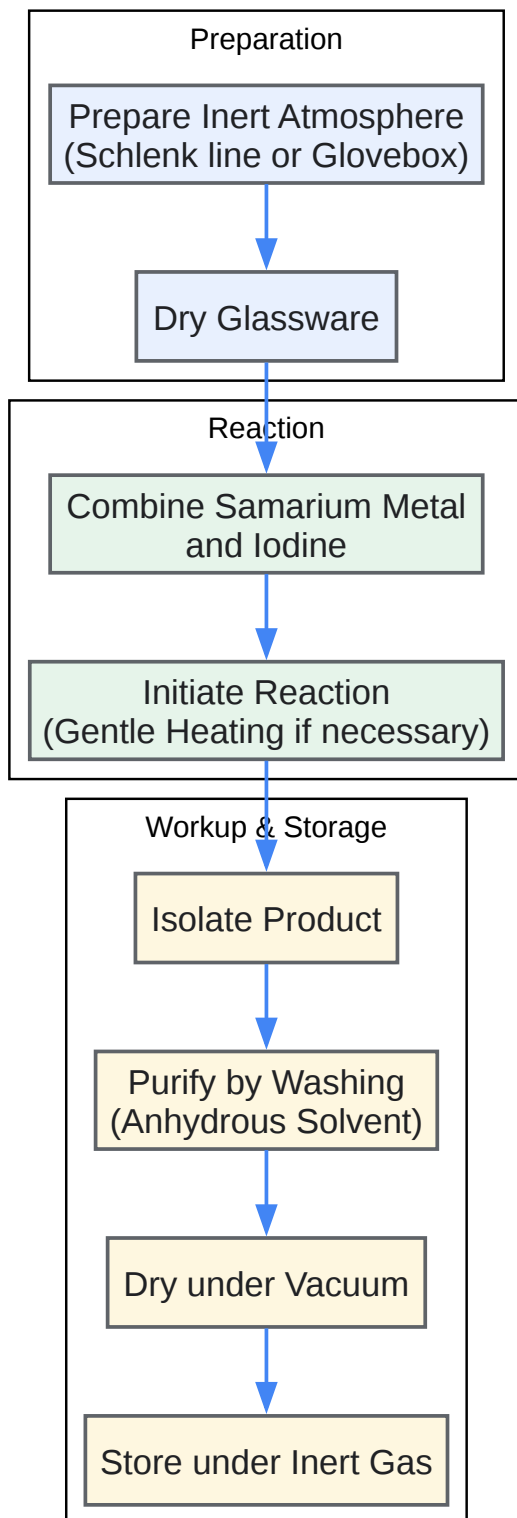
- Samarium metal (powder or turnings)
- Iodine (crystalline)
- Inert solvent (e.g., anhydrous tetrahydrofuran - THF)
- Schlenk line or glovebox for maintaining an inert atmosphere

Methodology:

- **Preparation of Reaction Setup:** All glassware should be thoroughly dried and assembled under an inert atmosphere (e.g., argon or nitrogen) using a Schlenk line or inside a glovebox.
- **Reactant Addition:** Samarium metal is placed in a reaction flask. A stoichiometric amount of iodine is added to the flask.
- **Reaction:** The reaction is initiated, which may require gentle heating. The direct combination of samarium and iodine proceeds to form Samarium(III) iodide. The reaction equation is as follows: $2 \text{ Sm} + 3 \text{ I}_2 \rightarrow 2 \text{ SmI}_3$ ^{[1][6]}
- **Isolation and Purification:** Once the reaction is complete, the product, Samarium(III) iodide, is isolated. Purification may involve washing with an anhydrous, non-reactive solvent to remove any unreacted starting materials. The final product should be dried under vacuum.
- **Storage:** Due to its sensitivity to air and moisture, Samarium(III) iodide must be stored in a tightly sealed container under an inert atmosphere.^[7]

Below is a diagram illustrating the general workflow for the synthesis of Samarium(III) iodide.

Synthesis Workflow of Samarium(III) Iodide



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A flowchart illustrating the synthesis of Samarium(III) iodide.

Applications in Organic Synthesis

While Samarium(II) iodide (SmI_2) is more commonly known as a powerful one-electron reducing agent in organic synthesis, Samarium(III) iodide also finds utility as a catalyst in various organic reactions.^{[1][6]} It can act as a Lewis acid to promote a range of transformations.

Handling and Safety

Samarium(III) iodide is a hazardous substance and should be handled with appropriate safety precautions. It is a skin, eye, and respiratory irritant.^[5]

Personal Protective Equipment (PPE):

- Eye Protection: Safety glasses or goggles are mandatory.
- Hand Protection: Chemical-resistant gloves should be worn.
- Respiratory Protection: A dust mask or respirator should be used when handling the powder to avoid inhalation.

Handling Procedures:

- All handling should be performed in a well-ventilated area, preferably within a fume hood or glovebox.^[4]
- Avoid generating dust.
- Keep away from moisture and air to prevent decomposition.^[1]

Storage:

- Store in a cool, dry place away from incompatible materials such as acids and strong oxidizing agents.
- The container should be tightly sealed and stored under an inert atmosphere (e.g., argon).^[7]

This guide provides essential technical information on Samarium(III) iodide for laboratory professionals. Adherence to proper handling and storage procedures is crucial for ensuring safety and maintaining the integrity of the compound for research applications.

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